

Application Note: High-Throughput AlphaScreen™ Assay for CECR2 Bromodomain Inhibition

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Compound of Interest

Compound Name: NVS-CECR2-1

Cat. No.: B1150138

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Abstract

The Cat Eye Syndrome Chromosome Region, Candidate 2 (CECR2) protein is a critical component of the CERF chromatin remodeling complex, playing a pivotal role in neurulation and DNA damage response (DDR).[1][2] Its bromodomain (BRD) specifically recognizes acetylated lysine residues on histones H3 and H4. Dysregulation of CECR2 is implicated in breast cancer metastasis and glioblastoma, making it a high-value therapeutic target. This Application Note details the development and optimization of an Amplified Luminescent Proximity Homogeneous Assay (AlphaScreen) to identify small-molecule inhibitors of the CECR2-histone interaction. Unlike heterogeneous ELISA formats, this mix-and-read protocol eliminates wash steps, offering a robust Z' factor (>0.7) suitable for high-throughput screening (HTS).

Introduction & Assay Principle

The Biological Target: CECR2

CECR2 belongs to the bromodomain family of "readers," proteins that recognize

-acetylated lysine residues on histone tails.[2][3][4][5] While many bromodomains (like the BET family) are promiscuous, CECR2 exhibits distinct specificity for multi-acetylated histone H4 (H4K5ac, K8ac, K12ac, K16ac) and specific H3 marks (e.g., H3K18ac). Inhibiting this interaction disrupts the recruitment of the CERF complex to chromatin, potentially stalling oncogenic transcriptional programs.

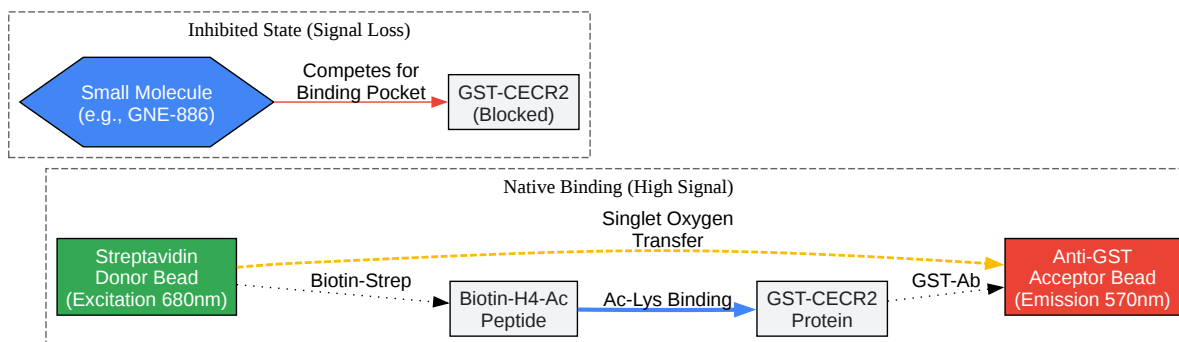
The AlphaScreen Principle

The assay relies on the transfer of singlet oxygen (

) from a Donor bead to an Acceptor bead.[6]

- Donor Beads: Coated with Streptavidin, these bind the Biotinylated Acetylated Peptide (Histone mimic). Upon excitation at 680 nm, they convert ambient oxygen to singlet oxygen.
- Acceptor Beads: Coated with anti-GST or Nickel Chelate, these capture the Recombinant CECR2 Protein (GST- or His-tagged).
- The Signal: When CECR2 binds the peptide, the beads are brought within ~200 nm. The singlet oxygen travels to the Acceptor bead, triggering a chemiluminescent emission at 520–620 nm.
- Inhibition: A small molecule inhibitor competes with the peptide for the CECR2 acetyl-lysine binding pocket. This prevents bead association, resulting in signal loss.[6][7]

Mechanistic Diagram



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Caption: AlphaScreen mechanism. Left: CECR2 binds acetylated peptide, bridging beads for signal. Right: Inhibitor blocks CECR2, breaking the bridge.

Materials & Reagents

Reagents

Component	Specification	Recommended Source
Target Protein	Recombinant Human CECR2 (Bromodomain), GST-tagged	BPS Bioscience or Active Motif
Peptide Ligand	Biotin-Histone H4 (tetra-acetyl K5,8,12,16) or Biotin-H3K18ac	AnaSpec / EpiCypher
Donor Beads	Streptavidin Donor Beads	Revvity (PerkinElmer)
Acceptor Beads	Anti-GST Acceptor Beads (or Ni-NTA if His-tagged)	Revvity (PerkinElmer)
Reference Inhibitor	GNE-886 (IC50 ~47 nM) or NVS-CECR2-1	Cayman Chemical / MedChemExpress
Microplate	384-well, white opaque (OptiPlate-384)	Revvity / Corning

Assay Buffer Formulation (Critical)

AlphaScreen is sensitive to buffer composition.^{[8][9]} Avoid transition metals (Fe, Cu, Zn) and singlet oxygen quenchers (Azide).^[10]

- Base: 50 mM HEPES, pH 7.5
- Salt: 100 mM NaCl
- Detergent: 0.01% (v/v) Tween-20 (Prevents non-specific binding)
- Carrier: 0.1% (w/v) BSA (High purity, fatty-acid free preferred)
- Reducing Agent: 1 mM DTT (Add fresh daily)

Protocol Phase 1: Assay Development (Cross-Titration)

Objective: Determine the optimal concentrations of CECR2 and Peptide to avoid the "Hook Effect." The Hook Effect occurs when an excess of analyte saturates the beads independently,

preventing the formation of Donor-Peptide-Protein-Acceptor complexes, causing a false decrease in signal.

Cross-Titration Matrix Setup

- Peptide Titration (Rows): Prepare a serial dilution of Biotin-Peptide (0 nM to 300 nM).
- Protein Titration (Columns): Prepare a serial dilution of GST-CECR2 (0 nM to 100 nM).
- Bead Concentration: Keep constant at 20 µg/mL (final).

Workflow

- Dispense: Add 5 µL GST-CECR2 + 5 µL Biotin-Peptide to wells.
- Incubate: 30 minutes at Room Temperature (RT).
- Acceptor Addition: Add 10 µL Anti-GST Acceptor Beads (diluted in buffer). Incubate 30 mins RT.[\[6\]](#)[\[9\]](#)[\[10\]](#)
- Donor Addition: Add 10 µL Streptavidin Donor Beads (diluted in buffer). Perform in subdued light (<100 Lux).
- Final Incubation: 60 minutes RT in the dark.
- Read: EnVision or compatible reader (Alpha mode).

Data Interpretation (The Hook Point)

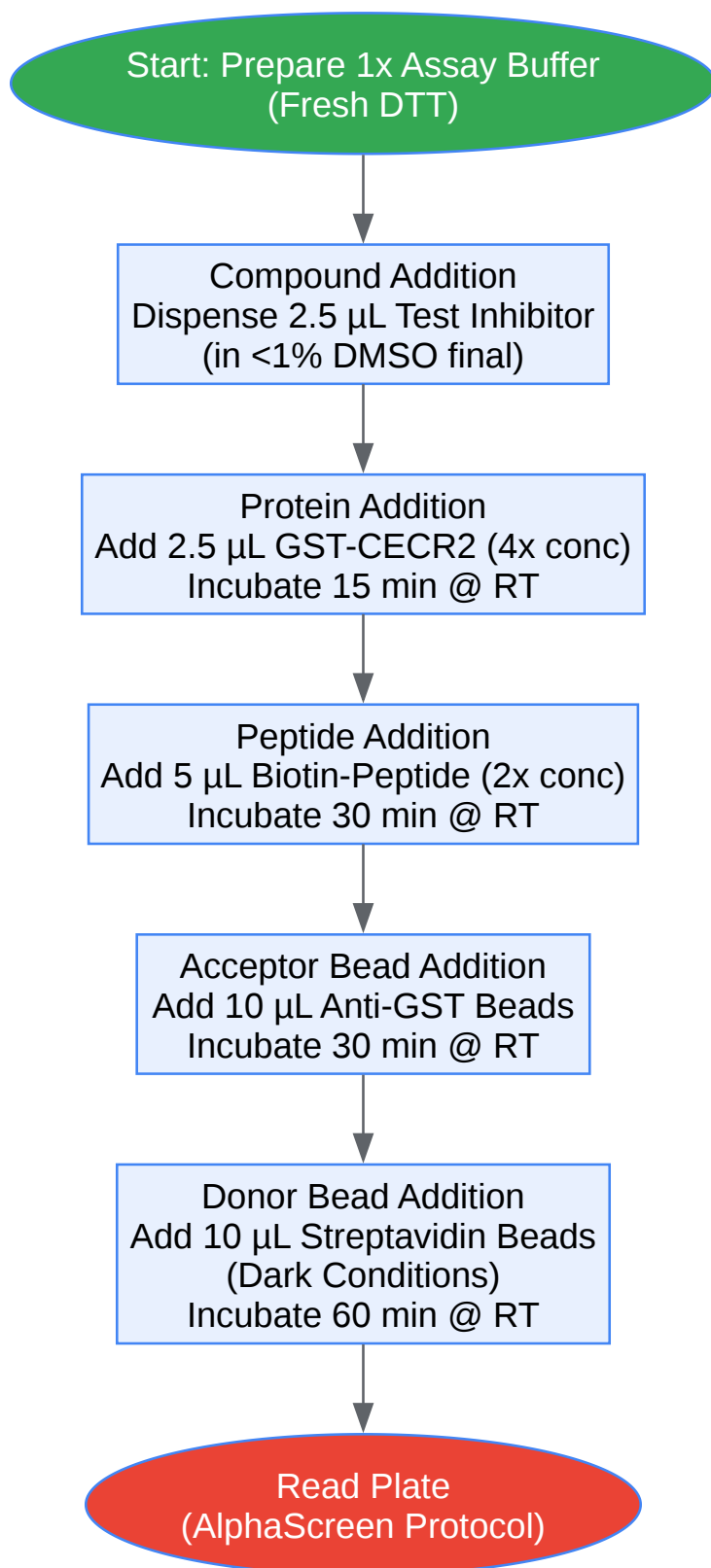
Plot Signal (CPS) vs. Protein Concentration for each peptide line.

- Selection Criteria: Choose concentrations that yield a high signal-to-background ($S/B > 50$) but are below the Hook point (saturation).
- Typical Optimal Conditions: CECR2 ~25–50 nM; Peptide ~50–100 nM.

Protocol Phase 2: Inhibition Screening (IC₅₀ Determination)

Objective: Measure the potency of test compounds using the optimized conditions derived from Phase 1.

Experimental Workflow Diagram



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Caption: Step-by-step workflow for CECR2 inhibition screening. Total assay volume: 30 µL.

Detailed Pipetting Scheme (384-Well Plate)

Order	Component	Volume	Notes
1	Test Compound / DMSO Control	2.5 µL	Final DMSO should be <1%.
2	GST-CECR2 (4x optimized conc.)	2.5 µL	Pre-incubate with compound for 15 min to allow binding.
3	Biotin-Peptide (2x optimized conc.)	5.0 µL	Initiates the complex formation.
Incubation	30 Minutes at RT		
4	Anti-GST Acceptor Beads (60 µg/mL)	10.0 µL	Final bead conc: 20 µg/mL.
Incubation	30 Minutes at RT		
5	Streptavidin Donor Beads (60 µg/mL)	10.0 µL	Protect from light.
Incubation	60 Minutes at RT (Dark)		
Total	30.0 µL		

Data Analysis & Validation

Calculation of % Inhibition

Normalize the raw Alpha counts (CPS) to the controls:

- Max CPS (High Control): CECR2 + Peptide + DMSO (No Inhibitor).
- Min CPS (Low Control): Buffer/Beads only (or CECR2 + Peptide + Excess known inhibitor).

Curve Fitting

Fit the data to a 4-parameter logistic (4PL) equation to determine IC50:

Quality Control (Z-Factor)

For a robust screening assay, the Z-factor must be > 0.5 .

Where

is standard deviation and

is the mean signal.

Troubleshooting & Expert Tips

Issue	Probable Cause	Corrective Action
Low Signal	Hook Effect (Saturation)	Re-run cross-titration. Lower the protein/peptide concentration.
Buffer Incompatibility	Ensure no phosphate (PBS) is used; phosphate quenches singlet oxygen. Use HEPES.	
Bead Photobleaching	Donor beads are light-sensitive. ^[8] Handle in green-filtered light or darkness.	
High Background	Non-specific binding	Increase Tween-20 to 0.05% or add 100 mM NaCl.
Variable Data	Pipetting Errors	Alpha assays are low-volume. Use automated dispensing (e.g., Echo, Multidrop) if possible.
Evaporation	Seal plates tightly during incubations.	

References

- GNE-886 Discovery: Crawford, T. D., et al. "GNE-886: A Potent and Selective Inhibitor of the Cat Eye Syndrome Chromosome Region Candidate 2 Bromodomain (CECR2)."^[1]^[2]^[4]^[11] ACS Medicinal Chemistry Letters, 2017.^[4]^[11] [Link](#)^[4]

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